

Synergistic Potential of Miriplatin in Combination Chemotherapy: A Comparative Guide

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Compound of Interest

Compound Name: *Miriplatin hydrate*

Cat. No.: *B1677159*

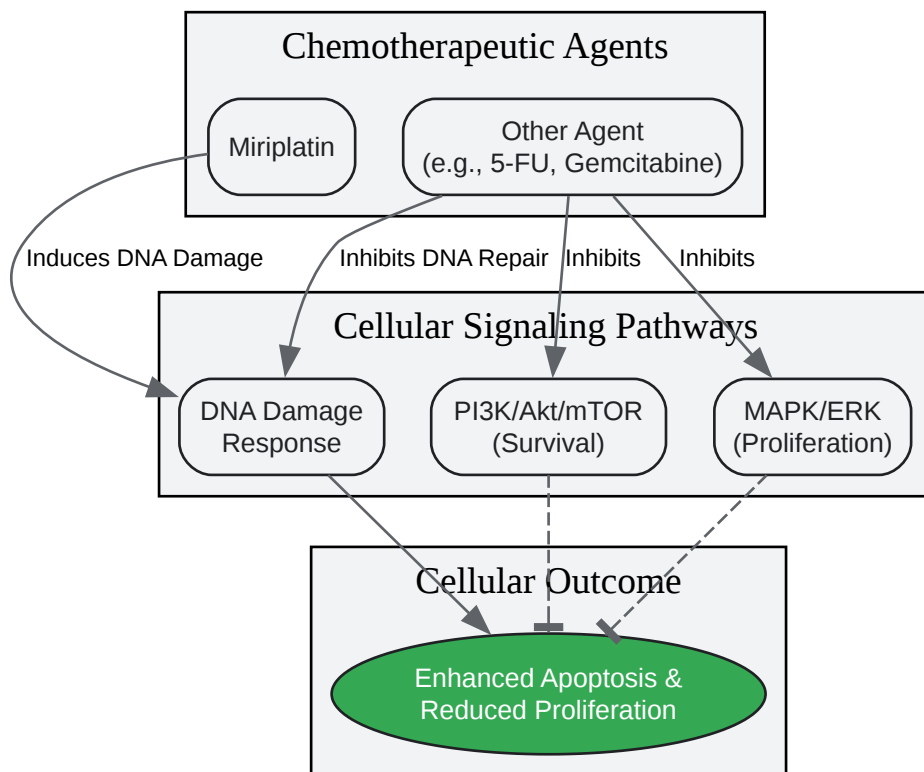
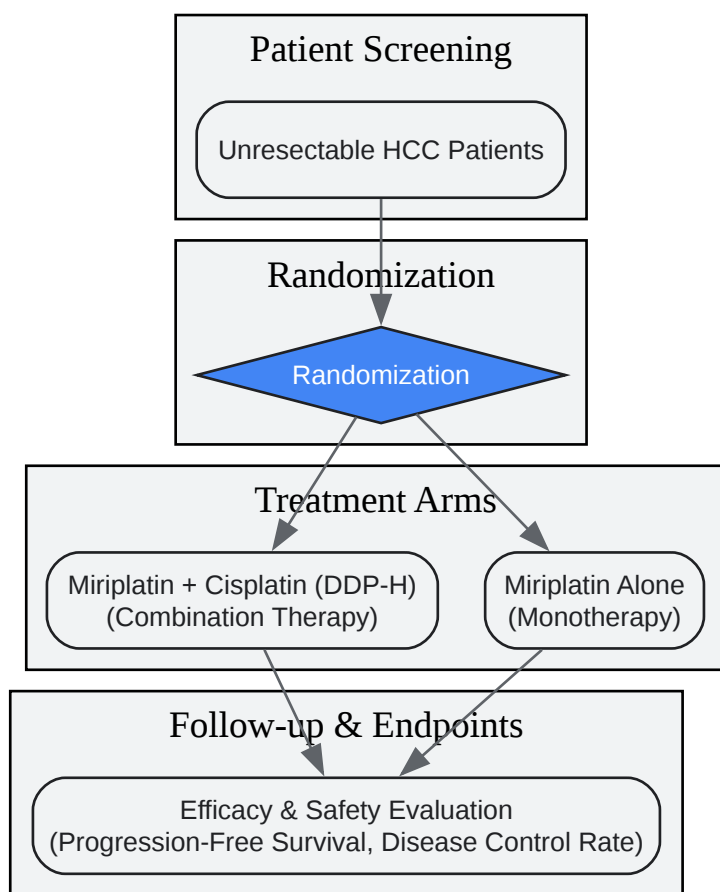
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Miriplatin, a third-generation lipophilic platinum derivative, has emerged as a key component in the locoregional treatment of hepatocellular carcinoma (HCC), primarily administered via transarterial chemoembolization (TACE).[1] Its unique formulation allows for sustained release at the tumor site, enhancing its therapeutic window.[1] This guide provides a comprehensive comparison of the synergistic effects of Miriplatin with other chemotherapeutic agents, supported by available preclinical and clinical data. While extensive quantitative in-vitro synergy data remains limited in publicly available literature, this guide synthesizes the existing evidence to inform future research and drug development efforts.

Mechanism of Action

Miriplatin exerts its cytotoxic effects through a mechanism shared with other platinum-based agents.[1] Following administration, it is converted to its active form, which then forms platinum-DNA adducts.[1][2] These adducts create cross-links within and between DNA strands, disrupting DNA replication and transcription, ultimately inducing apoptosis (programmed cell death) in cancer cells.[1]



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References

- 1. What is Miriplatin Hydrate used for? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
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